

# Physicochemical Properties of 2-Ethoxypentane

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## Compound Focus: 2-Ethoxypentane

CAS No.: 1817-89-6

Cat. No.: S705075

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The table below summarizes the key data for **2-Ethoxypentane** (CAS No. 1817-89-6) from multiple sources.

Property	Value	Source / Comment
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	Consistent across all sources [1] [2] [3]
Molecular Weight	116.20 g/mol [1] [2]	116.2 g/mol also reported [3]
Density	0.77 g/cm <sup>3</sup> [1]	
Density	0.7684 g/cm <sup>3</sup> (estimate) [3]	Often used as a reference value
Boiling Point	109°C at 760 mmHg [1]	117.3°C (estimate) also reported [3]
Flash Point	9°C [1]	
Refractive Index	1.395 [1]	1.3897 (estimate) also reported [3]
LogP	2.211 [1]	2.413 (estimate) also reported [3]
Vapour Pressure	29.6 mmHg at 25°C [1]	

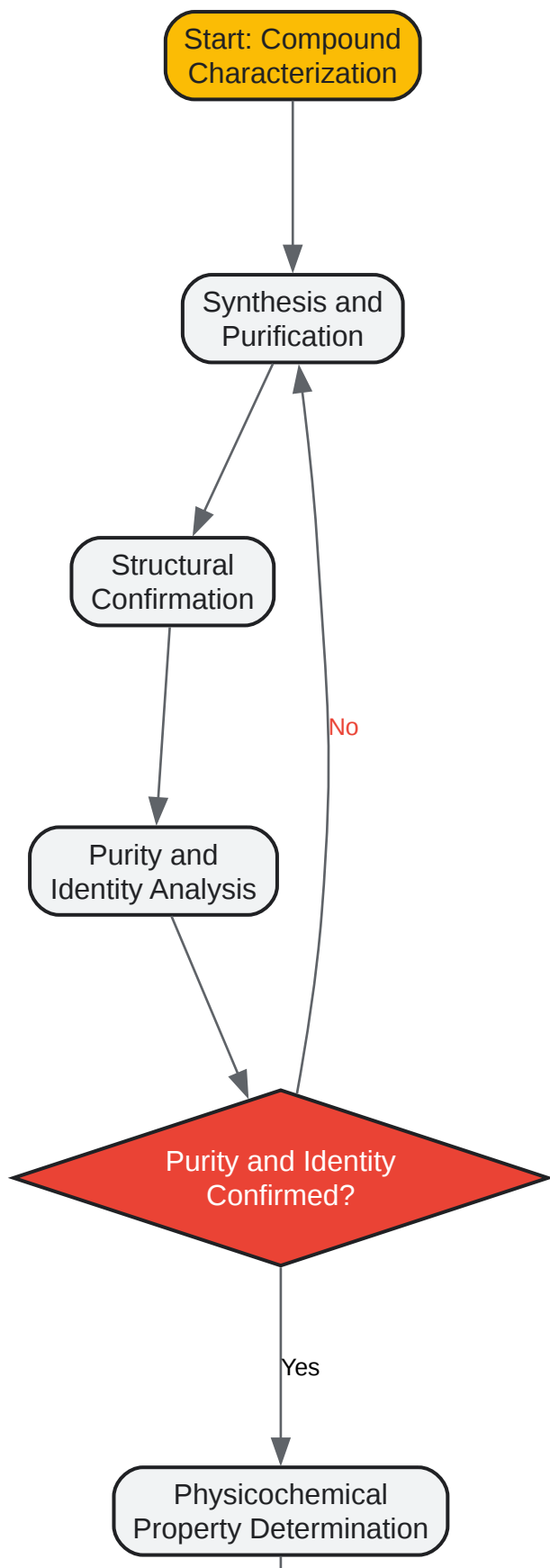
Property	Value	Source / Comment
Synonym	sec-Amyl ethyl ether; Ethyl 1-methylbutyl ether [1] [2] [3]	

## Experimental Protocol Gaps and General Guidance

The search results do not contain detailed methodologies for the experiments used to determine the properties of **2-Ethoxypentane**.

- **For Accurate Experimental Details:** The specific standards (e.g., ASTM, Ph. Eur.) and detailed procedures for determining density, boiling point, and other parameters are not provided in the search results.
- **General Workflow:** The process for characterizing a chemical compound typically involves synthesis, purification, and then a series of validated analytical tests to confirm its identity and purity before determining its physicochemical properties.

The diagram below outlines this general characterization workflow.





Data Compilation  
and Reporting

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General workflow for characterizing a compound like **2-Ethoxypentane**.

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## References

1. 2-ethoxypentane | CAS#:1817-89-6 | Chemsrsc [chemsrc.com]
2. - 2 Ethoxypentane [webbook.nist.gov]
3. - 2 | 1817-89-6 ETHOXPENTANE [chemicalbook.com]

To cite this document: Smolecule. [Physicochemical Properties of 2-Ethoxypentane]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b705075#2-ethoxypentane-density-0-7684-g-cm3>]

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